

Preparation of a Stock Solution of L-Serine Isopropyl Ester Hydrochloride

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Compound of Interest

Compound Name: *L-Serine isopropyl ester hydrochloride*

Cat. No.: B8072208

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Application Note

This document provides a detailed protocol for the preparation of a stock solution of **L-Serine Isopropyl Ester Hydrochloride**. This compound is a derivative of the amino acid L-serine and is utilized by researchers, scientists, and drug development professionals in a variety of experimental contexts. Accurate preparation of stock solutions is critical for ensuring the reproducibility and reliability of experimental results. This guide outlines the necessary materials, a step-by-step protocol, and storage conditions to maintain the stability of the prepared solution.

Compound Information

Parameter	Value	Reference
CAS Number	37592-53-3	[1] [2]
Molecular Formula	C ₆ H ₁₄ ClNO ₃	[1] [2]
Molecular Weight	183.63 g/mol	[1] [2]
Appearance	White to off-white solid	[2]

Solubility Data

The solubility of **L-Serine Isopropyl Ester Hydrochloride** in various common laboratory solvents is summarized below. This data is essential for selecting the appropriate solvent for your stock solution.

Solvent	Solubility	Molar Concentration (at saturation)
Water	≥ 100 mg/mL	544.57 mM
DMSO	Soluble (specific concentration not provided)	-
Ethanol	Soluble (specific concentration not provided)	-

Note: ">" indicates that the substance is soluble at this concentration, but the saturation point was not determined. For most applications, a stock solution in water is recommended due to its high solubility.[\[2\]](#)

Experimental Protocol: Preparation of a 100 mM Aqueous Stock Solution

This protocol describes the preparation of a 10 mL of a 100 mM stock solution of **L-Serine Isopropyl Ester Hydrochloride** in water.

Materials:

- **L-Serine Isopropyl Ester Hydrochloride** (purity $\geq 97\%$)[\[1\]](#)
- Nuclease-free water
- 50 mL conical tube
- Vortex mixer
- Analytical balance
- Spatula

- Weighing paper
- Micropipettes and sterile filter tips
- 0.22 µm sterile syringe filter
- Sterile cryovials for aliquoting

Procedure:

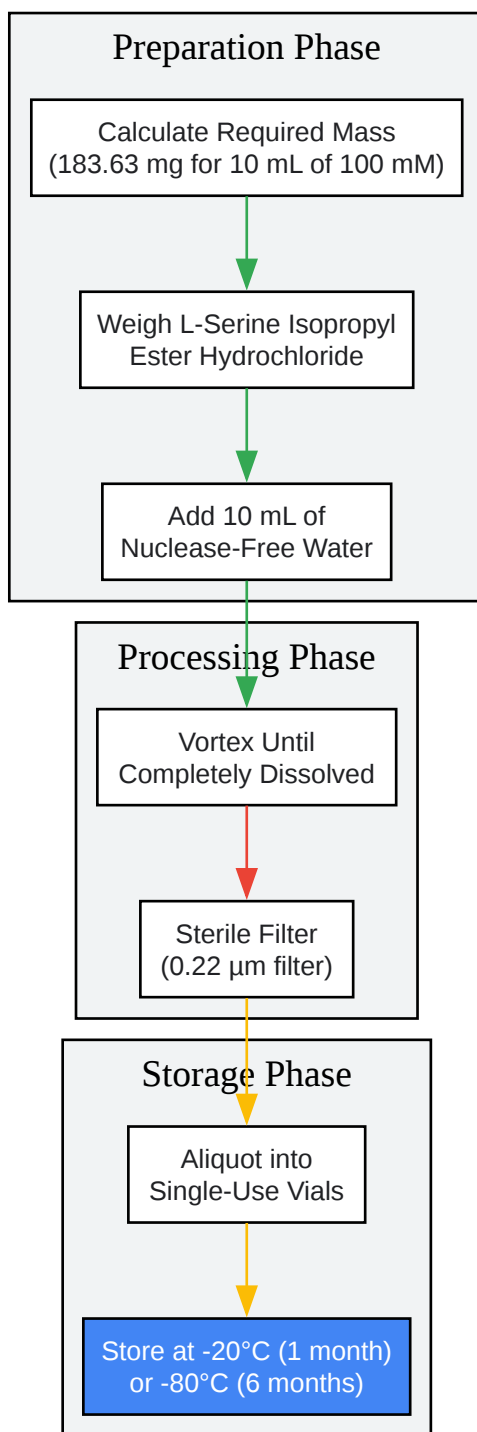
- Calculate the required mass: To prepare 10 mL of a 100 mM solution, the required mass of **L-Serine Isopropyl Ester Hydrochloride** is calculated as follows:
 - $\text{Mass (g)} = \text{Molarity (mol/L)} \times \text{Volume (L)} \times \text{Molecular Weight (g/mol)}$
 - $\text{Mass (g)} = 0.1 \text{ mol/L} \times 0.01 \text{ L} \times 183.63 \text{ g/mol} = 0.18363 \text{ g}$
 - Therefore, you will need to weigh out 183.63 mg of the compound.
- Weigh the compound: Using an analytical balance, carefully weigh 183.63 mg of **L-Serine Isopropyl Ester Hydrochloride** onto a piece of weighing paper.
- Dissolve the compound: Transfer the weighed compound into a 50 mL conical tube. Add 10 mL of nuclease-free water to the tube.
- Ensure complete dissolution: Tightly cap the conical tube and vortex the solution until the solid is completely dissolved. The solution should be clear and colorless.
- Sterile filtration: For applications requiring sterile conditions, it is crucial to filter the stock solution. Draw the solution into a sterile syringe and pass it through a 0.22 µm sterile syringe filter into a new sterile conical tube.[\[2\]](#)
- Aliquoting: To avoid repeated freeze-thaw cycles that can degrade the compound, aliquot the stock solution into smaller, single-use volumes (e.g., 100 µL or 1 mL) in sterile cryovials.[\[2\]](#)
- Storage: Store the aliquoted stock solution at -20°C for short-term storage (up to 1 month) or at -80°C for long-term storage (up to 6 months).[\[2\]](#) The solid powder form of the compound should be stored at -20°C for up to 3 years.[\[2\]](#)

Safety Precautions

- It is recommended to handle **L-Serine Isopropyl Ester Hydrochloride** in a well-ventilated area.^[3]
- Wear appropriate personal protective equipment (PPE), including a lab coat, safety glasses, and gloves.^[4]
- In case of contact with eyes or skin, rinse immediately with plenty of water.
- Consult the Safety Data Sheet (SDS) for comprehensive safety information.^[4]

Visualization of the Experimental Workflow

The following diagram illustrates the key steps in the preparation of the **L-Serine Isopropyl Ester Hydrochloride** stock solution.



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Caption: Workflow for preparing a stock solution of **L-Serine Isopropyl Ester Hydrochloride**.

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References

- 1. chemscene.com [chemscene.com]
- 2. medchemexpress.com [medchemexpress.com]
- 3. chemicalbook.com [chemicalbook.com]
- 4. file.medchemexpress.com [file.medchemexpress.com]
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